

# Physical properties of Glycol dimercaptoacetate (boiling point, density)

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## Compound of Interest

Compound Name: Glycol dimercaptoacetate

Cat. No.: B089767

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## Technical Guide: Physical Properties of Glycol Dimercaptoacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **Glycol dimercaptoacetate** (CAS No. 123-81-9), a compound of interest in polymer chemistry and as a chelating agent. The data presented is compiled from publicly available literature and is supplemented with detailed experimental protocols for its verification.

### Core Physical Properties

The boiling point and density are critical parameters for the handling, processing, and application of **Glycol dimercaptoacetate**. These properties are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	137-139 °C	at 2 mmHg
Density	1.313 g/mL	at 25 °C
	1.32 g/cm <sup>3</sup>	at 20 °C

### Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point at reduced pressure and the density of liquid compounds such as **Glycol dimercaptoacetate**.

## Determination of Boiling Point via Vacuum Distillation

The boiling point of **Glycol dimercaptoacetate** is reported at a reduced pressure (2 mmHg), a common practice for compounds that may decompose at their atmospheric boiling point.<sup>[1]</sup> Vacuum distillation is the standard method for this determination.<sup>[1]</sup>

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[2]</sup> By reducing the external pressure, the boiling point is lowered.<sup>[1]</sup>

Apparatus:

- Round-bottom distillation flask
- Heating mantle
- Stir bar or boiling chips
- Claisen adapter
- Thermometer and adapter
- Condenser
- Receiving flask
- Vacuum source (e.g., vacuum pump)
- Manometer

Procedure:

- A sample of **Glycol dimercaptoacetate** is placed in the distillation flask along with a stir bar or boiling chips to ensure smooth boiling.

- The distillation apparatus is assembled, ensuring all joints are properly sealed to maintain a vacuum.
- The thermometer is positioned so that the top of the bulb is level with the side arm of the Claisen adapter, allowing for an accurate reading of the vapor temperature.<sup>[1]</sup>
- The vacuum pump is connected and the pressure inside the apparatus is lowered to the desired level (e.g., 2 mmHg), as measured by the manometer.
- The sample is gently heated.
- As the liquid boils, the vapor rises, condenses in the condenser, and is collected in the receiving flask.
- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid at that specific pressure.<sup>[2]</sup>

## Determination of Density via Pycnometer

The pycnometer method is a highly precise technique for determining the density of a liquid. It relies on accurately measuring the mass of a known volume of the liquid.

Principle: Density is defined as the mass of a substance per unit volume ( $\rho = m/V$ ). A pycnometer is a flask with a precisely known volume. By weighing the pycnometer empty, filled with a reference liquid of known density (like water), and then filled with the sample liquid, the density of the sample can be accurately calculated.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary hole)
- Analytical balance
- Constant temperature water bath
- Thermometer

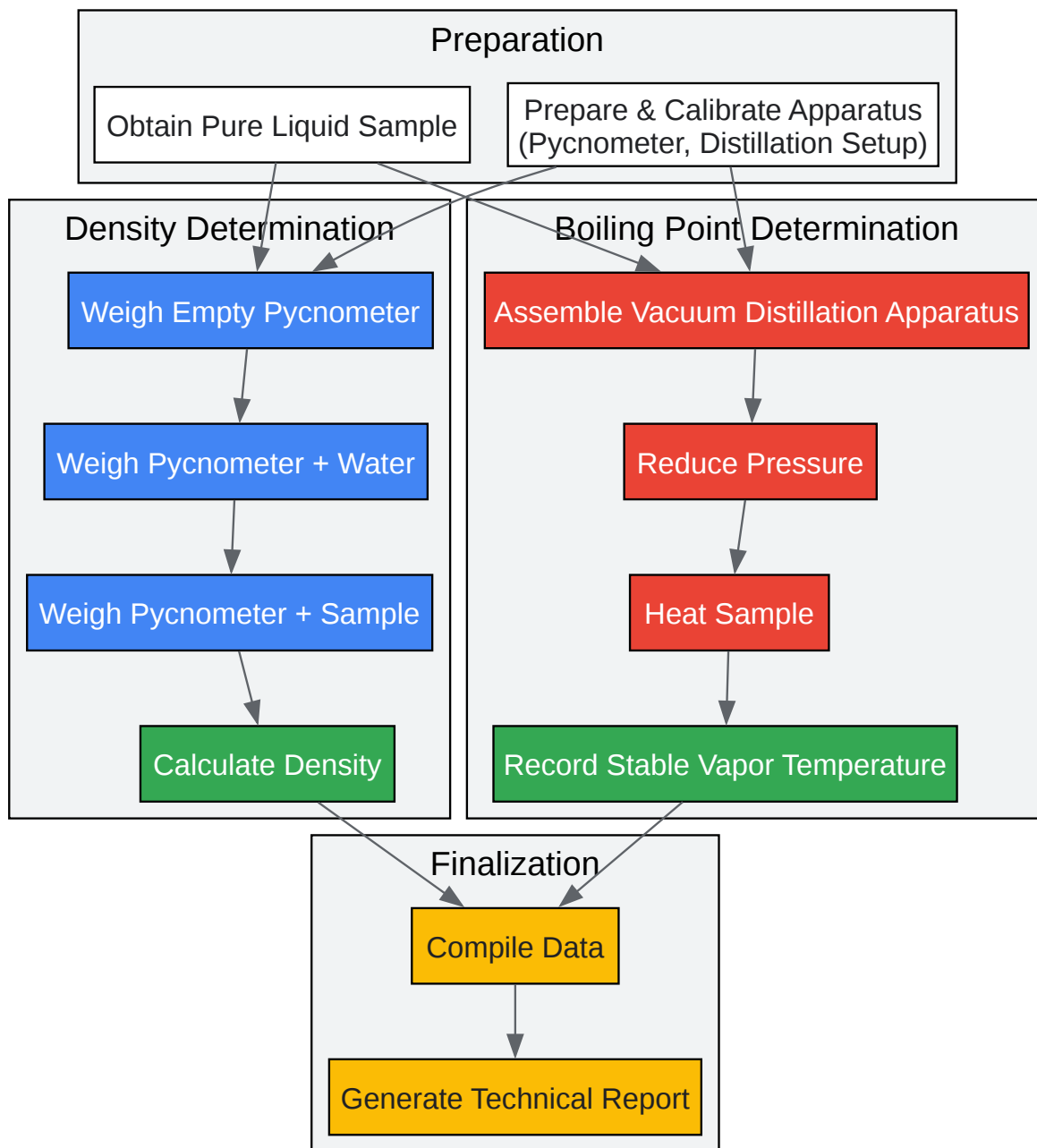
Procedure:

- The empty, clean, and dry pycnometer is accurately weighed ( $m_0$ ).
- The pycnometer is filled with distilled water (a reference liquid with a well-known density at various temperatures) and placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C).
- The stopper is inserted, and any excess water that emerges through the capillary is carefully wiped off.
- The pycnometer filled with water is weighed ( $m_1$ ).
- The pycnometer is emptied, dried, and then filled with **Glycol dimercaptoacetate**.
- The same procedure of thermal equilibration and weighing is followed to get the mass of the pycnometer filled with the sample ( $m_2$ ).
- The density of the **Glycol dimercaptoacetate** ( $\rho_s$ ) is calculated using the following formula:  
$$\rho_s = [(m_2 - m_0) / (m_1 - m_0)] * \rho_w$$
where  $\rho_w$  is the known density of water at the experimental temperature.

## Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid compound like **Glycol dimercaptoacetate**.

## Experimental Workflow for Physical Property Determination

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Caption: Workflow for determining the density and boiling point of a liquid.

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## References

- 1. orgchemboulder.com [orgchemboulder.com]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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